

Technical Guide: Solubility Profile and Handling of Ethyl-d5 Crotonate

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Compound of Interest

Compound Name: Ethyl-d5 Crotonate

CAS No.: 35845-34-2

Cat. No.: B592405

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Executive Summary & Compound Identity

Ethyl-d5 Crotonate is the isotopically labeled analog of ethyl crotonate, primarily utilized as an internal standard in gas chromatography-mass spectrometry (GC-MS) and liquid chromatography (LC-MS) workflows. Its primary application lies in the quantification of crotonic acid derivatives and metabolic tracking in drug development.

This guide defines the solubility landscape of **Ethyl-d5 Crotonate**, grounded in the Isotopic Similarity Principle, which posits that the solubility profile of a deuterated isotopolog (

) is statistically identical to its proteo-analog (

) for the purposes of solvent selection and extraction, despite minor variations in molar volume and density.

Physicochemical Profile

Property	Ethyl Crotonate (Unlabeled)	Ethyl-d5 Crotonate (Labeled)
CAS Number	623-70-1	Varies by vendor (e.g., 1219803-XX-X)
Formula		
Molecular Weight	114.14 g/mol	~119.17 g/mol
Boiling Point	142–143 °C	~141–143 °C (Predicted)
Density	0.918 g/mL	~0.96 g/mL (Estimated due to D-substitution)
LogP	1.7 (Lipophilic)	~1.7
Flash Point	2 °C (Highly Flammable)	2 °C

Solubility Landscape

Ethyl-d5 Crotonate is an ester with a moderate lipophilic profile. It exhibits high solubility in organic solvents of varying polarity but demonstrates poor miscibility with aqueous media.[\[1\]](#)

Primary Solubilizers (Recommended)

These solvents are ideal for preparing stock solutions (

) or performing liquid-liquid extractions (LLE).

- Chlorinated Solvents: Chloroform (), Dichloromethane (DCM).
 - Mechanism: Excellent dipole-dipole interactions with the ester carbonyl.
 - Use Case: NMR spectroscopy (using) and high-concentration stock storage.
- Alcohols: Methanol, Ethanol.

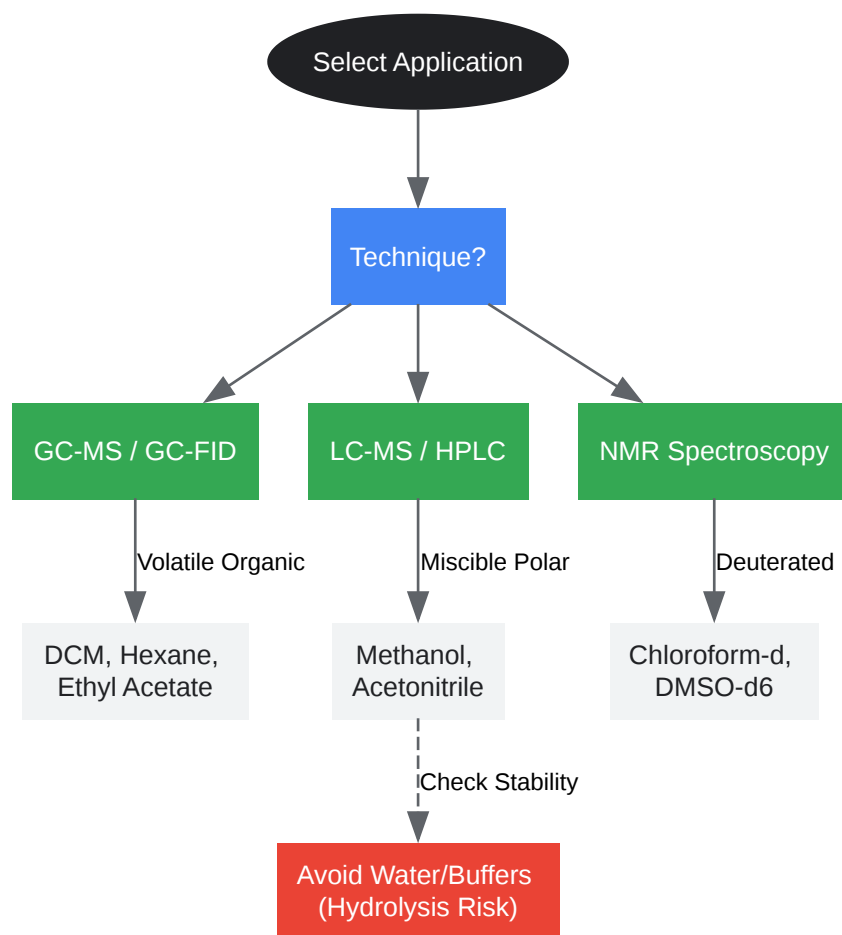
- Mechanism: Hydrogen bonding capability with the ester oxygen.
- Use Case: LC-MS mobile phase compatibility.
- Aprotic Polar Solvents: DMSO, Acetonitrile, Ethyl Acetate.
 - Mechanism: Dipole interactions without protic exchange risks.
 - Use Case: General screening and biological assays.

Poor Solvents (Avoid)

- Water: Solubility is low (~9.25 g/L for the unlabeled form).
 - Risk:^[2]^[3] Phase separation occurs rapidly. In aqueous buffers, hydrolysis to crotonic acid and ethanol-d5 may occur over time, compromising the standard's integrity.

Solubility Decision Tree

The following logic flow guides solvent selection based on the analytical technique.



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Figure 1: Solvent selection logic based on downstream analytical application.

Experimental Protocols

Protocol: Preparation of Stable Stock Solution (1 mg/mL)

Objective: Create a primary standard of **Ethyl-d5 Crotonate** while minimizing volatility losses and isotopic exchange.

Materials:

- **Ethyl-d5 Crotonate** (Neat liquid).
- Solvent: Methanol (LC-MS Grade) or Dichloromethane (HPLC Grade).

- Class A Volumetric Flask (10 mL).
- Gas-tight Syringe (Hamilton type).

Methodology:

- Tare & Weigh: Place a 10 mL volumetric flask containing ~5 mL of solvent on an analytical balance. Tare the balance.
- Addition: Using a gas-tight syringe, introduce exactly 10.9 μL (assuming) of **Ethyl-d5 Crotonate** directly into the solvent.
 - Scientific Rationale: Direct addition into solvent minimizes evaporation loss compared to weighing the neat liquid into an empty flask.
- Gravimetric Confirmation: Record the exact weight (). Calculate the true concentration:
.
- Dilution: Dilute to volume with the chosen solvent. Invert 10x to mix.
- Storage: Transfer to amber glass vials with PTFE-lined caps. Store at -20°C .

Protocol: Solubility Verification (Visual)

If using a non-standard solvent, validate solubility before committing valuable isotope material.

- Aliquot 100 μL of solvent into a glass insert.
- Add 1 μL of **Ethyl-d5 Crotonate**.
- Vortex for 10 seconds.
- Pass Criteria: Solution is clear, single-phase, and free of schlieren lines (density gradients).
- Fail Criteria: Turbidity, phase separation, or oil droplets at the bottom.

Stability & Handling Risks[8][9]

Isotopic Exchange

While the ethyl-d5 group (

) is chemically robust, the ester linkage is susceptible to hydrolysis.

- Risk: Exposure to acidic or basic aqueous media will cleave the ester, yielding Crotonic acid and Ethanol-d5.
- Mitigation: Maintain stock solutions in anhydrous organic solvents. Avoid storing in protic buffers for hours.

Volatility

Ethyl crotonate has a high vapor pressure.

- Impact: Concentration of stock solutions will increase over time if caps are not tight, leading to quantitation errors.
- Control: Use single-use aliquots for calibration curves to avoid repeated opening of the master stock.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 429065, Ethyl crotonate. Retrieved from [\[Link\]](#)
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Sources

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- [2. Ethyl crotonate | 623-70-1 \[chemicalbook.com\]](#)
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